

An In-depth Technical Guide to Methyl N-Boc-2-bromo-5-sulfamoylbenzoate

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Compound of Interest

Compound Name: *Methyl N-Boc-2-bromo-5-sulfamoylbenzoate*

Cat. No.: *B572592*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and potential applications of **Methyl N-Boc-2-bromo-5-sulfamoylbenzoate**. While specific experimental data for this compound is limited in publicly available literature, this guide extrapolates from well-established chemical principles and data on structurally related molecules to provide a robust resource for researchers.

Molecular Structure and Properties

Methyl N-Boc-2-bromo-5-sulfamoylbenzoate is a multifaceted organic compound, likely utilized as a key intermediate in the synthesis of more complex molecules, particularly in the realm of medicinal chemistry. Its structure incorporates several key functional groups that dictate its reactivity and potential applications.

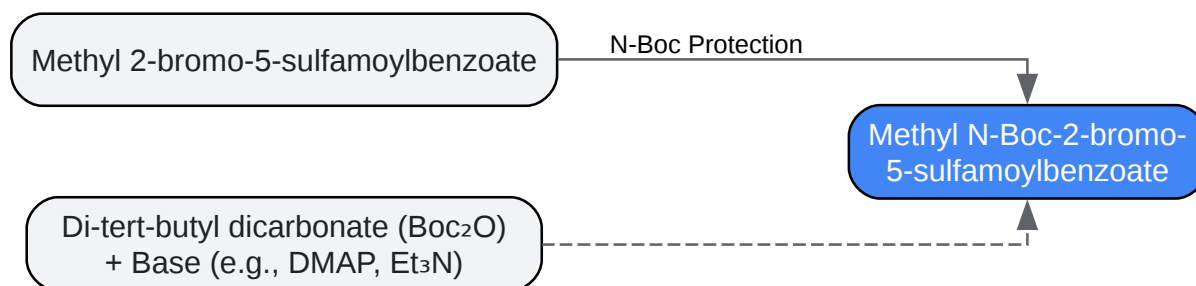
The molecular formula for **Methyl N-Boc-2-bromo-5-sulfamoylbenzoate** is $C_{13}H_{16}BrNO_6S$, and it has a molecular weight of 394.24 g/mol. The CAS number for this compound is 1272756-19-0.

Table 1: Physicochemical Properties of **Methyl N-Boc-2-bromo-5-sulfamoylbenzoate**

Property	Value	Source
Molecular Weight	394.24 g/mol	CymitQuimica[1]
Molecular Formula	C ₁₃ H ₁₆ BrNO ₆ S	ChemSrc
CAS Number	1272756-19-0	CymitQuimica[1]
Purity	≥95%	CymitQuimica[1]

Hypothetical Synthesis Workflow

The synthesis of **Methyl N-Boc-2-bromo-5-sulfamoylbenzoate** would logically proceed through the N-protection of a precursor molecule. A plausible synthetic route is the Boc-protection of Methyl 2-bromo-5-sulfamoylbenzoate. This precursor contains a primary sulfonamide group that can be readily acylated with di-tert-butyl dicarbonate (Boc₂O) under basic conditions.



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Caption: A potential synthetic pathway for **Methyl N-Boc-2-bromo-5-sulfamoylbenzoate**.

Experimental Protocols

While a specific, validated protocol for the synthesis of **Methyl N-Boc-2-bromo-5-sulfamoylbenzoate** is not readily available, a general procedure for the N-Boc protection of sulfonamides can be adapted.

Protocol 1: N-Boc Protection of Methyl 2-bromo-5-sulfamoylbenzoate (Hypothetical)

Objective: To synthesize **Methyl N-Boc-2-bromo-5-sulfamoylbenzoate** from Methyl 2-bromo-5-sulfamoylbenzoate.

Materials:

- Methyl 2-bromo-5-sulfamoylbenzoate
- Di-tert-butyl dicarbonate (Boc₂O)
- 4-Dimethylaminopyridine (DMAP) or Triethylamine (Et₃N)
- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Solvents for chromatography (e.g., ethyl acetate/hexanes mixture)

Procedure:

- In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve Methyl 2-bromo-5-sulfamoylbenzoate (1 equivalent) in anhydrous DCM or THF.
- To this solution, add the base, such as DMAP (0.1-0.2 equivalents) or triethylamine (1.2 equivalents).
- Add di-tert-butyl dicarbonate (1.1-1.3 equivalents) portion-wise to the stirred solution at room temperature.
- Monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction is typically complete within 2-12 hours.

- Upon completion, quench the reaction by adding saturated aqueous sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the organic solvent under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure **Methyl N-Boc-2-bromo-5-sulfamoylbenzoate**.
- Characterize the final product using techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its structure and purity.

Potential Applications in Drug Development

The structural features of **Methyl N-Boc-2-bromo-5-sulfamoylbenzoate** suggest its utility as a building block in the synthesis of targeted therapeutic agents. The presence of the bromo- and sulfamoyl- functionalities on the benzoate core makes it a versatile scaffold.

Structurally similar sulfamoyl benzamide derivatives have been investigated as selective inhibitors for human nucleoside triphosphate diphosphohydrolases (h-NTPDases).[2] These enzymes play a crucial role in nucleotide signaling and are implicated in various physiological and pathological processes. Therefore, it is plausible that derivatives of **Methyl N-Boc-2-bromo-5-sulfamoylbenzoate** could be explored for similar biological activities.



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Caption: A conceptual workflow for utilizing **Methyl N-Boc-2-bromo-5-sulfamoylbenzoate** in drug discovery.

Conclusion

Methyl N-Boc-2-bromo-5-sulfamoylbenzoate is a valuable, albeit not extensively documented, chemical entity with significant potential as a synthetic intermediate. Its structural components provide multiple avenues for chemical modification, making it an attractive starting point for the synthesis of diverse compound libraries. Researchers in drug development may find this compound particularly useful for creating novel sulfonamide derivatives for screening against various biological targets. The hypothetical synthetic and drug development workflows presented in this guide offer a strategic framework for leveraging the chemical potential of this molecule.

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References

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